

# Technical Support Center: Synthesis of RXPA 380 - Notice of Information Unavailability

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: RXPA 380

Cat. No.: B12390844

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Subject: Inquiry Regarding "**RXPA 380**" Synthesis

Our comprehensive search for information pertaining to the synthesis of a compound designated "**RXPA 380**" has not yielded any relevant results. The search consistently directed to information about the ParaGard T 380A, which is a copper-containing intrauterine medical device (IUD).

There is no scientific literature or documentation available that describes a chemical synthesis process, experimental protocols, or challenges related to a substance named "**RXPA 380**." The designation "T 380A" in the context of the ParaGard device refers to the surface area of the copper, a key component of the IUD, and does not appear to be related to a chemical compound.

Due to the complete absence of information on the synthesis of any molecule referred to as "**RXPA 380**," we are unable to provide the requested technical support center with troubleshooting guides, FAQs, data tables, and diagrams. The core subject of the request—overcoming challenges in **RXPA 380** synthesis—cannot be addressed as the synthesis itself is not a known or documented process.

We advise verifying the name and designation of the compound of interest. Should "**RXPA 380**" be an internal project name or a misnomer for a different chemical entity, providing the correct chemical name, CAS number, or a reference to a relevant publication would be necessary to proceed with your request.

We apologize for any inconvenience this may cause and remain ready to assist should further clarifying information become available.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)